

An In-depth Technical Guide to the Physical Properties of Dimethyl Sulfoxide (DMSO)

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Compound of Interest

Compound Name: *Tomso*

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Introduction

Dimethyl sulfoxide (DMSO), with the chemical formula $(\text{CH}_3)_2\text{SO}$, is a highly polar, aprotic organic solvent renowned for its exceptional ability to dissolve a wide array of both polar and nonpolar compounds.^[1] Its unique properties, including its high boiling point, miscibility with water and organic solvents, and its capacity to penetrate biological membranes, have established it as an indispensable tool in chemical, biological, and pharmaceutical research.^[1] ^[2] This guide provides a comprehensive overview of the core physical properties of DMSO, presents methodologies for their determination, and illustrates its practical application in experimental workflows.

Core Physical and Chemical Properties

The fundamental properties of DMSO are summarized below. These values are critical for its proper handling, use in experimental design, and for understanding its behavior as a solvent system.

Property	Value	References
CAS Number	67-68-5	[3]
Molecular Formula	C ₂ H ₆ OS	[4]
Molecular Weight	78.13 g/mol	[1][3]
Appearance	Colorless, hygroscopic liquid	[1][2]
Odor	Essentially odorless to slightly sulfurous	[2]

Quantitative Physical Data

The following tables provide detailed quantitative data on the thermodynamic, physical, and solvent properties of DMSO.

Table 1: Thermodynamic Properties

Property	Value	Conditions / Notes	References
Melting Point	18.5 °C (65.3 °F)	[1][2]	
Boiling Point	189 °C (372 °F)	At 1 atm	[1][3][5]
Flash Point	87 °C (189 °F)	Closed cup	[4][6]
Autoignition Temperature	215 - 302 °C (419 - 575 °F)	[5][6][7]	
Heat of Vaporization (ΔH _{vap})	52.9 kJ/mol	[8]	
Heat of Fusion (ΔH _{fus})	14.37 kJ/mol	[8]	
Specific Heat Capacity (C _p)	1.96 J·K ⁻¹ ·g ⁻¹ (0.47 cal·g ⁻¹ ·°C ⁻¹)	At 25-29.5 °C	[7][9]
Vapor Pressure	0.600 mmHg (0.08 kPa)	At 25 °C	[7][10]

Table 2: Physical & Optical Properties

Property	Value	Conditions / Notes	References
Density	1.100 g/cm ³	At 20 °C	[1][11]
1.0955 g/cm ³	At 25 °C	[7][10]	
Viscosity	2.14 mPa·s (cP)	At 20 °C	[8]
1.996 mPa·s (cP)	At 25 °C	[4]	
Surface Tension	43.5 dyn/cm	At 20 °C	[7][8]
Refractive Index (n _D)	1.479	At 20 °C	[1]
Dielectric Constant (ε _r)	48.9	At 20 °C	[7]
Dipole Moment	4.1 - 4.3 D	[7][11]	

Table 3: Solvent Properties

Property	Value	Notes	References
Water Solubility	Miscible	In all proportions	[12]
Miscibility	Miscible with a wide range of organic solvents (e.g., ethanol, acetone, benzene, chloroform)	[1][13]	
LogP (Octanol-Water Partition Coeff.)	-1.35	Indicates high hydrophilicity	[2][6][7]
pKa	~35	Weakly acidic	[1][7]

Experimental Protocols for Property Determination

The accurate determination of DMSO's physical properties is essential for its quality control and application. Standard methodologies are employed for these measurements.

Determination of Boiling Point (ASTM D1078)

The boiling point is determined using distillation methods.

- **Apparatus:** A distillation flask, condenser, calibrated thermometer, and a heat source.
- **Methodology:** A sample of DMSO is placed in the distillation flask. The liquid is heated, and the vapor is allowed to pass through the condenser. The temperature at which the liquid and vapor phases are in equilibrium at a given atmospheric pressure is recorded as the boiling point. The thermometer bulb must be positioned correctly in the vapor phase, just below the side arm of the flask, to ensure an accurate reading. Distillation of DMSO should be performed under a partial vacuum to lower the boiling point and prevent thermal decomposition, which can occur at 189°C.^[1]

Measurement of Density (ASTM D4052)

Density is typically measured using a digital density meter or a pycnometer.

- **Apparatus:** A digital density meter with an oscillating U-tube or a calibrated pycnometer, and a temperature-controlled water bath.
- **Methodology:** The instrument is first calibrated using air and deionized water at a known temperature (e.g., 20°C). The DMSO sample is then introduced into the measurement cell. For an oscillating U-tube meter, the instrument measures the change in the oscillation frequency of the tube when filled with the sample and calculates the density. The measurement is highly dependent on temperature, which must be precisely controlled.

Viscosity Measurement (ASTM D445)

The kinematic viscosity of DMSO is determined using a calibrated glass capillary viscometer.

- **Apparatus:** A calibrated capillary viscometer (e.g., Ubbelohde type), a temperature-controlled bath, and a stopwatch.
- **Methodology:** The viscometer is filled with a precise volume of DMSO and placed in a constant temperature bath until it reaches thermal equilibrium. The time required for the liquid to flow under gravity between two marked points on the capillary is measured. The kinematic viscosity is calculated by multiplying the measured flow time by the calibration

constant of the viscometer. Dynamic viscosity (reported in Table 2) is then calculated by multiplying the kinematic viscosity by the density of DMSO at the same temperature.

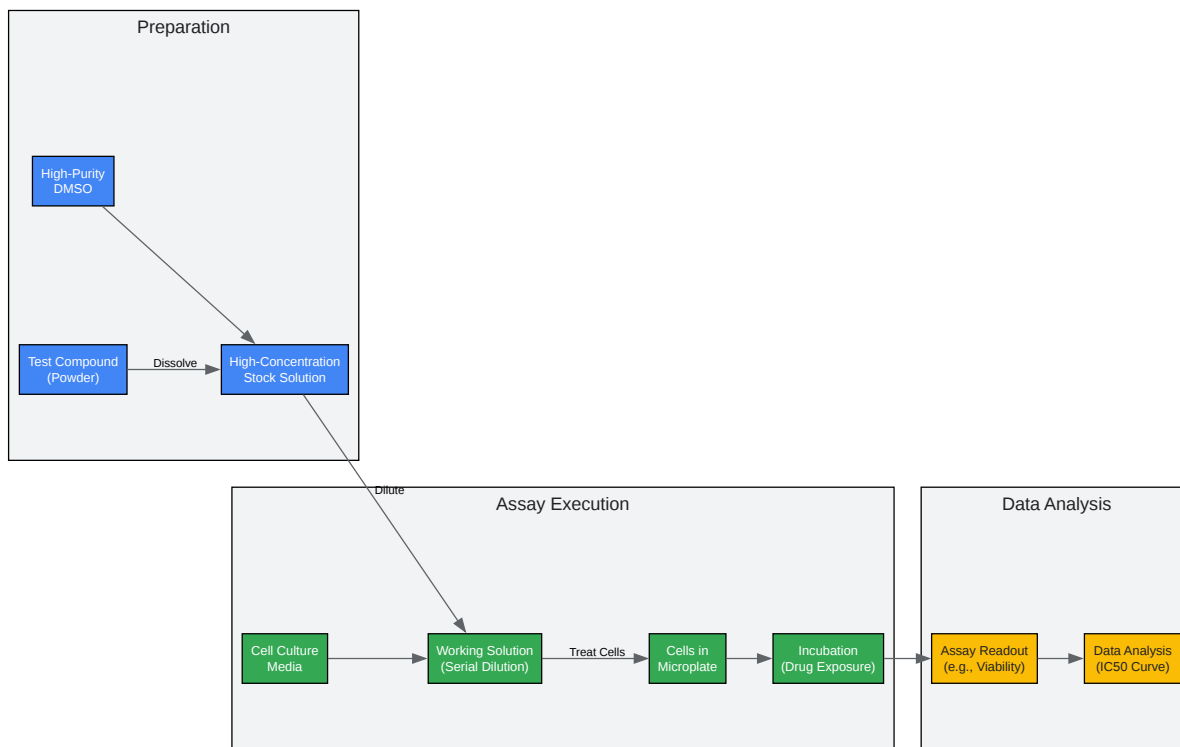
Refractive Index Measurement (ASTM D1218)

The refractive index is measured using a refractometer.

- **Apparatus:** A calibrated refractometer (e.g., an Abbé refractometer) with a light source and a temperature control system.
- **Methodology:** A small drop of the DMSO sample is placed on the prism of the refractometer. The instrument measures the angle at which light is refracted as it passes from the prism into the sample. This is used to calculate the refractive index, a dimensionless number that indicates how fast light propagates through the material. Temperature control is crucial as the refractive index is temperature-dependent.

Visualizations: DMSO in Experimental Workflows

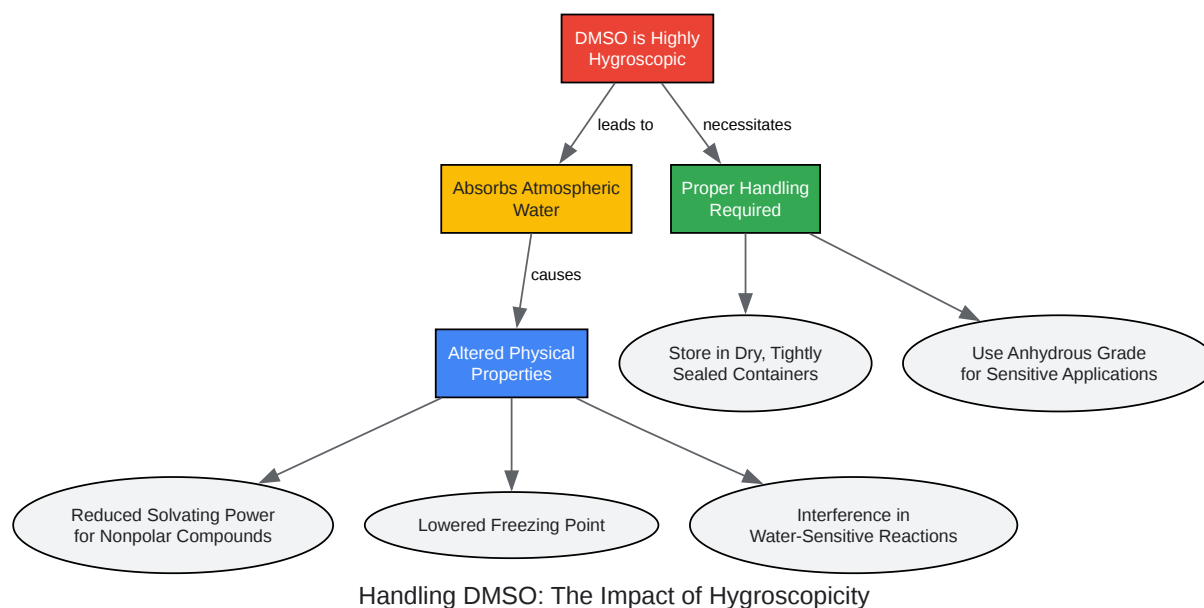
DMSO's properties make it a cornerstone of many laboratory procedures. The following diagrams illustrate its role in common applications.



Workflow for In Vitro Drug Screening Using DMSO

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Workflow for In Vitro Drug Screening Using DMSO.



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Handling DMSO: The Impact of Hygroscopicity.

Conclusion

Dimethyl sulfoxide is a powerful and versatile solvent whose utility is directly linked to its distinct physical properties. A thorough understanding of these characteristics, from its thermodynamic behavior to its solvent capabilities, is paramount for researchers and scientists. Proper handling, including accounting for its hygroscopicity and thermal stability, ensures its effective and safe use in drug development and a multitude of other scientific applications. The data and protocols presented in this guide serve as a critical resource for harnessing the full potential of DMSO in a research environment.

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